

# physical and chemical properties of 1-Butoxy-2-propanol

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## Compound of Interest

Compound Name: 1-Butoxy-2-propanol

Cat. No.: B1222761

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## 1-Butoxy-2-propanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **1-Butoxy-2-propanol** (also known as propylene glycol n-butyl ether). The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may utilize this compound as a solvent, intermediate, or formulation component.

## Physical Properties of 1-Butoxy-2-propanol

The physical characteristics of **1-Butoxy-2-propanol** are critical for its application in various experimental and manufacturing processes. A summary of these properties is provided in the table below.

Property	Value	Units
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub>	-
Molecular Weight	132.20	g/mol
Appearance	Colorless liquid	-
Odor	Mild, characteristic ether-like	-
Boiling Point	170 - 171.5	°C
Melting Point	< -85	°C
Flash Point	62 - 63	°C
Density	0.88	g/cm <sup>3</sup> at 20°C
Solubility in Water	55 - 60	g/L at 20°C
Vapor Pressure	0.187	kPa at 25°C
Autoignition Temperature	260	°C
Refractive Index	1.416	n <sub>20/D</sub>

## Chemical Properties of 1-Butoxy-2-propanol

Understanding the chemical behavior of **1-Butoxy-2-propanol** is essential for ensuring safe handling and for predicting its compatibility with other substances.

Property	Description
Reactivity	Reacts with strong oxidants. Can presumably form explosive peroxides, especially upon prolonged storage and exposure to air. It is advised to check for peroxides prior to distillation and eliminate them if found. <a href="#">[1]</a>
Chemical Stability	Stable under recommended storage conditions. <a href="#">[2]</a>
Incompatible Materials	Strong oxidizing agents. <a href="#">[2]</a>
Hazardous Decomposition Products	Gives off irritating or toxic fumes (or gases) in a fire. <a href="#">[3]</a>

## Experimental Protocols

The following sections detail the standardized methodologies for determining the key physical and chemical properties of **1-Butoxy-2-propanol**.

### Boiling Point Determination (Adapted from OECD Test Guideline 103)

The boiling point can be determined using the Siwoloboff method, which is suitable for small sample volumes.

Apparatus:

- Heating bath (e.g., silicone oil bath) with a stirrer and a controllable heater.
- Thermometer with an accuracy of  $\pm 0.5^{\circ}\text{C}$ .
- Sample tube (approximately 5 mm in diameter).
- Capillary tube (approximately 100 mm long, 1 mm inner diameter), sealed at one end.

Procedure:

- The sample is placed in the sample tube to a height of about 2-3 cm.
- The capillary tube, with the sealed end uppermost, is placed inside the sample tube.
- The sample tube assembly is attached to the thermometer and immersed in the heating bath.
- The bath is heated gradually while being stirred.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa).

## Density Measurement (Adapted from ASTM D4052)

The density of **1-Butoxy-2-propanol** can be accurately measured using a digital density meter based on the oscillating U-tube principle.

Apparatus:

- Digital density meter with a thermostatically controlled measuring cell.
- Syringe or automated sampler for sample injection.
- Calibrating fluids with known densities (e.g., dry air and distilled water).

Procedure:

- The instrument is calibrated according to the manufacturer's instructions using dry air and distilled water at a known temperature (e.g., 20°C).
- The sample of **1-Butoxy-2-propanol** is equilibrated to the measurement temperature.

- A small volume of the sample (typically 1-2 mL) is injected into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the U-tube containing the sample.
- The density is automatically calculated by the instrument based on the oscillation period and the calibration data.
- The measurement is repeated until a stable reading is obtained.

## Water Solubility Determination (Adapted from OECD Test Guideline 105 - Flask Method)

This method is suitable for substances with a solubility greater than  $10^{-2}$  g/L.

Apparatus:

- Glass flasks with stoppers.
- Constant temperature shaker or magnetic stirrer.
- Centrifuge or filtration apparatus.
- Analytical instrument for determining the concentration of the substance in water (e.g., gas chromatography).

Procedure:

- An excess amount of **1-Butoxy-2-propanol** is added to a known volume of distilled water in a glass flask.
- The flask is tightly stoppered and agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium (preliminary tests can determine the required time).
- After equilibration, the mixture is allowed to stand to allow for phase separation.
- The aqueous phase is then separated from the excess undissolved substance by centrifugation or filtration.

- The concentration of **1-Butoxy-2-propanol** in the clear aqueous solution is determined using a suitable analytical method.
- The experiment is repeated to ensure the results are reproducible.

## Vapor Pressure Determination (Adapted from OECD Test Guideline 104 - Static Method)

The static method directly measures the vapor pressure of a liquid in equilibrium with its vapor at a given temperature.

### Apparatus:

- Sample vessel connected to a pressure measuring device (manometer or pressure transducer).
- Vacuum pump.
- Thermostatically controlled bath.

### Procedure:

- A small amount of the degassed sample is introduced into the sample vessel.
- The vessel is connected to the pressure measuring device and the vacuum pump.
- The sample is frozen and the apparatus is evacuated to remove air. The sample is then allowed to thaw to release any trapped gases. This freeze-thaw cycle is repeated until all non-condensable gases are removed.
- The sample vessel is then brought to the desired temperature in the thermostatically controlled bath.
- The system is allowed to reach equilibrium, at which point the pressure reading is recorded. This is the vapor pressure of the substance at that temperature.
- Measurements are taken at various temperatures to establish the vapor pressure curve.

## Flash Point Determination (Adapted from ASTM D93 - Pensky-Martens Closed Cup Tester)

This method determines the lowest temperature at which the application of an ignition source causes the vapors of the sample to ignite.

### Apparatus:

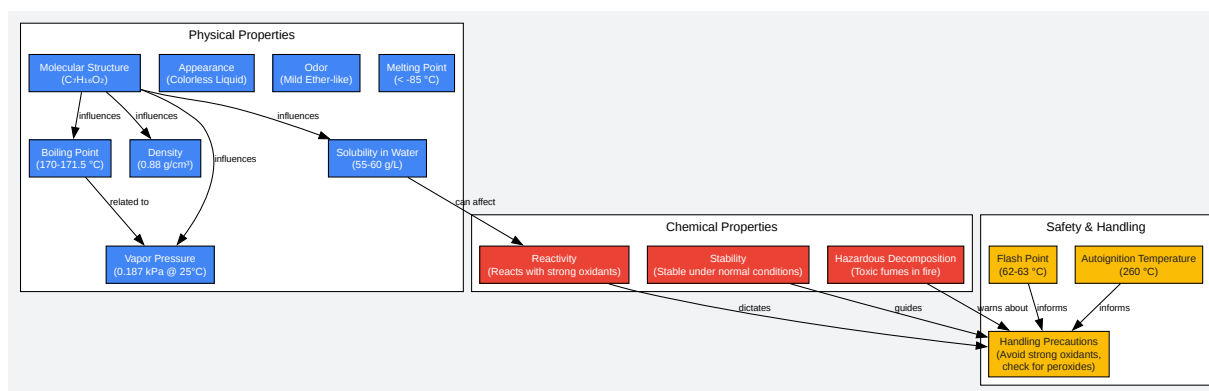
- Pensky-Martens closed-cup tester, consisting of a test cup, a lid with a shutter mechanism, a stirrer, and a heat source.
- Thermometer.
- Ignition source (gas flame or electric ignitor).

### Procedure:

- The sample is placed into the test cup to the specified level.
- The lid is secured, and the thermometer is inserted.
- The sample is heated at a slow, constant rate while being stirred.
- At specified temperature intervals, the stirring is stopped, and the ignition source is applied by opening the shutter.
- The test is continued until a flash is observed inside the cup.
- The temperature at which the flash occurs is recorded as the flash point.

## Logical Relationships of 1-Butoxy-2-propanol Properties

The following diagram illustrates the key properties of **1-Butoxy-2-propanol** and their interconnections.



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Caption: Key properties of **1-Butoxy-2-propanol** and their relationships.

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## References

- 1. OECD 105 - Phytosafe [phytosafe.com]
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